

# An In-depth Technical Guide to 5-Methylisophthalic Acid (CAS 499-49-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methylisophthalic acid

Cat. No.: B1293911

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Methylisophthalic acid**, also known as uvitic acid, is an aromatic dicarboxylic acid with the chemical formula  $C_9H_8O_4$ .<sup>[1]</sup> It is a white to off-white crystalline solid at room temperature and is characterized by a benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and a methyl group at position 5.<sup>[1]</sup> This compound serves as a valuable building block in various chemical syntheses, particularly in the production of specialty polymers, resins, and as an intermediate in the synthesis of pharmaceuticals and flame-retardant materials.<sup>[2]</sup> Its rigid structure and the presence of two carboxylic acid functional groups make it a key component in the development of metal-organic frameworks (MOFs). This guide provides a comprehensive overview of the core properties, experimental protocols, and relevant workflows for **5-Methylisophthalic acid**.

## Core Properties

The physical and chemical properties of **5-Methylisophthalic acid** are summarized in the tables below for easy reference and comparison.

## Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	499-49-0	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	5-methylbenzene-1,3-dicarboxylic acid	<a href="#">[5]</a> <a href="#">[6]</a>
Synonyms	Uvitic acid, 5-Methyl-1,3-benzenedicarboxylic acid	<a href="#">[5]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	180.16 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White to off-white crystalline powder/solid	<a href="#">[1]</a> <a href="#">[8]</a>
Melting Point	299-303 °C (lit.)	<a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Solubility	Sparingly soluble in water	<a href="#">[1]</a>
pKa	3.60 ± 0.10 (Predicted)	<a href="#">[1]</a>

**Table 2: Spectroscopic and Analytical Data**

Property	Value	Source(s)
InChI	1S/C9H8O4/c1-5-2-6(8(10)11)4-7(3-5)9(12)13/h2-4H,1H3,(H,10,11)(H,12,13)	<a href="#">[3]</a> <a href="#">[6]</a>
InChIKey	PMZBHPUNQNKBOA-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[6]</a>
SMILES	CC1=CC(=CC(=C1)C(=O)O)C(=O)O	<a href="#">[3]</a> <a href="#">[6]</a>
Mass Spectrometry	Major peaks at m/z 180, 163, 135	<a href="#">[6]</a>

**Table 3: Safety and Hazard Information**

Hazard Statement	GHS Classification	Source(s)
H315	Causes skin irritation	<a href="#">[6]</a> <a href="#">[9]</a>
H319	Causes serious eye irritation	<a href="#">[6]</a> <a href="#">[9]</a>
H335	May cause respiratory irritation	<a href="#">[6]</a> <a href="#">[9]</a>
Signal Word	Warning	<a href="#">[3]</a> <a href="#">[9]</a>
Personal Protective Equipment (PPE)	Dust mask (type N95, US), eyeshields, gloves	<a href="#">[3]</a> <a href="#">[9]</a>

## Experimental Protocols

Detailed methodologies for key experiments related to the characterization of **5-Methylisophthalic acid** are provided below.

### Protocol 1: Determination of Melting Point

This protocol describes a general method for determining the melting point of **5-Methylisophthalic acid** using a capillary melting point apparatus.

#### Materials:

- **5-Methylisophthalic acid** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp)
- Spatula
- Mortar and pestle (optional, for fine powder)

#### Procedure:

- Sample Preparation: Ensure the **5-Methylisophthalic acid** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.

- Capillary Tube Filling: Press the open end of a capillary tube into the powdered sample. A small amount of the solid should enter the tube.
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to pack the solid down to the bottom. The packed sample height should be 2-3 mm.
- Apparatus Setup: Place the filled capillary tube into the sample holder of the melting point apparatus.
- Heating: Begin heating the apparatus. For an unknown sample, a rapid heating rate can be used to determine an approximate melting range. For a more accurate measurement, heat rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is reported as T1-T2. For pure **5-Methylisophthalic acid**, this range is expected to be narrow.

## Protocol 2: Purity Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general reversed-phase HPLC method for assessing the purity of **5-Methylisophthalic acid**.

Instrumentation and Reagents:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (for mobile phase acidification)

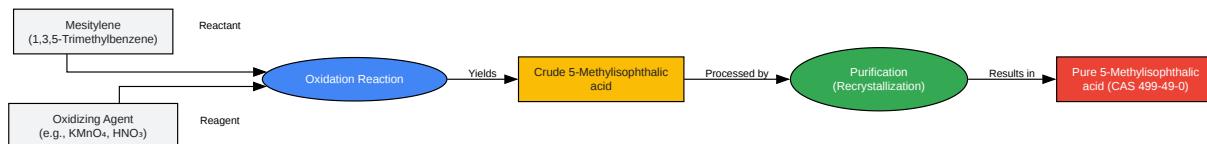
- **5-Methylisophthalic acid** standard (high purity)
- Sample of **5-Methylisophthalic acid** for analysis

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acetonitrile and water, acidified with a small amount of phosphoric acid or formic acid (e.g., 0.1%). A common starting point is a gradient elution from a lower to a higher concentration of acetonitrile to ensure separation of potential impurities with different polarities.
- Standard Solution Preparation: Prepare a stock solution of the high-purity **5-Methylisophthalic acid** standard at a known concentration (e.g., 1 mg/mL) in a suitable solvent (e.g., a mixture of acetonitrile and water).
- Sample Solution Preparation: Prepare a solution of the **5-Methylisophthalic acid** sample to be analyzed at approximately the same concentration as the standard solution.
- Chromatographic Conditions (Example):
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10 µL
  - Column Temperature: Ambient or controlled (e.g., 30 °C)
  - Detection Wavelength: 254 nm (or a wavelength determined by UV-Vis scan of the standard)
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Data Interpretation: Compare the chromatogram of the sample to that of the standard. The purity of the sample can be calculated based on the area of the main peak corresponding to **5-Methylisophthalic acid** relative to the total area of all peaks. Impurities will appear as separate peaks.

## Logical Workflow Visualization

As no specific biological signaling pathways involving **5-Methylisophthalic acid** are well-documented in publicly available literature, the following diagram illustrates a logical workflow for its synthesis via the oxidation of mesitylene, a common laboratory-scale preparation method.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **5-Methylisophthalic acid**.

This guide provides a foundational understanding of **5-Methylisophthalic acid** for professionals in research and development. The provided data and protocols are intended to facilitate its effective use and characterization in scientific applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. Page loading... [guidechem.com]
- 3. benchchem.com [benchchem.com]
- 4. Video: Melting Point Determination of Solid Organic Compounds [jove.com]

- 5. CN101234993A - Method for preparing 5-aminoisophthalic acid from 5-nitroisophthalic acid - Google Patents [patents.google.com]
- 6. pennwest.edu [pennwest.edu]
- 7. 5-Methylisophthalic acid monohydrate | C9H10O5 | CID 129831221 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. 5-Methylisophthalic acid | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Methylisophthalic Acid (CAS 499-49-0)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293911#5-methylisophthalic-acid-cas-number-499-49-0-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)